

# An In-depth Technical Guide to 1,2-Distearoyl-3-linoleoyl-glycerol

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## Compound of Interest

Compound Name: 1,2-Stearin-3-linolein

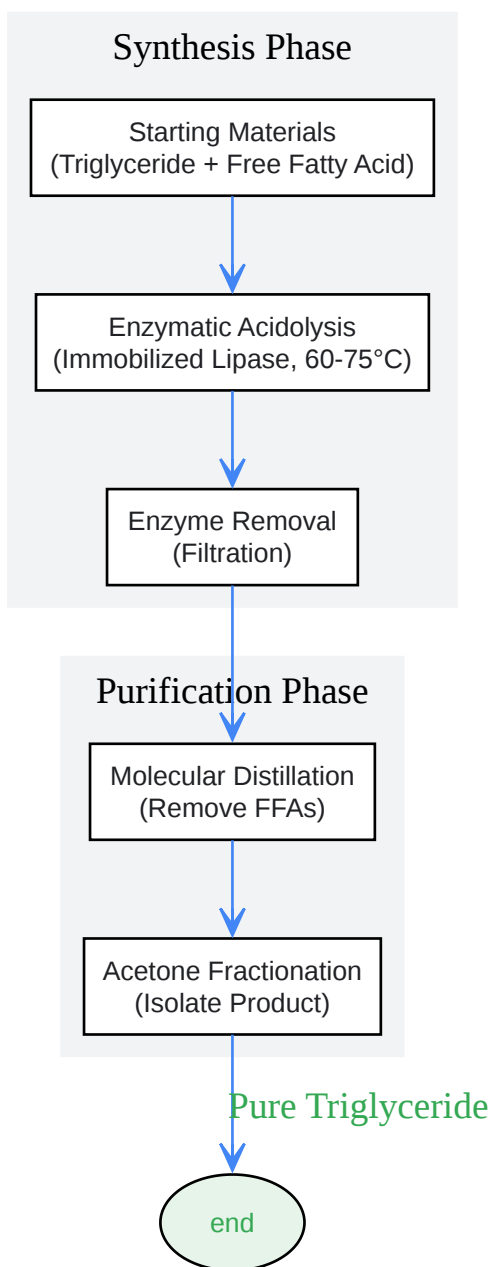
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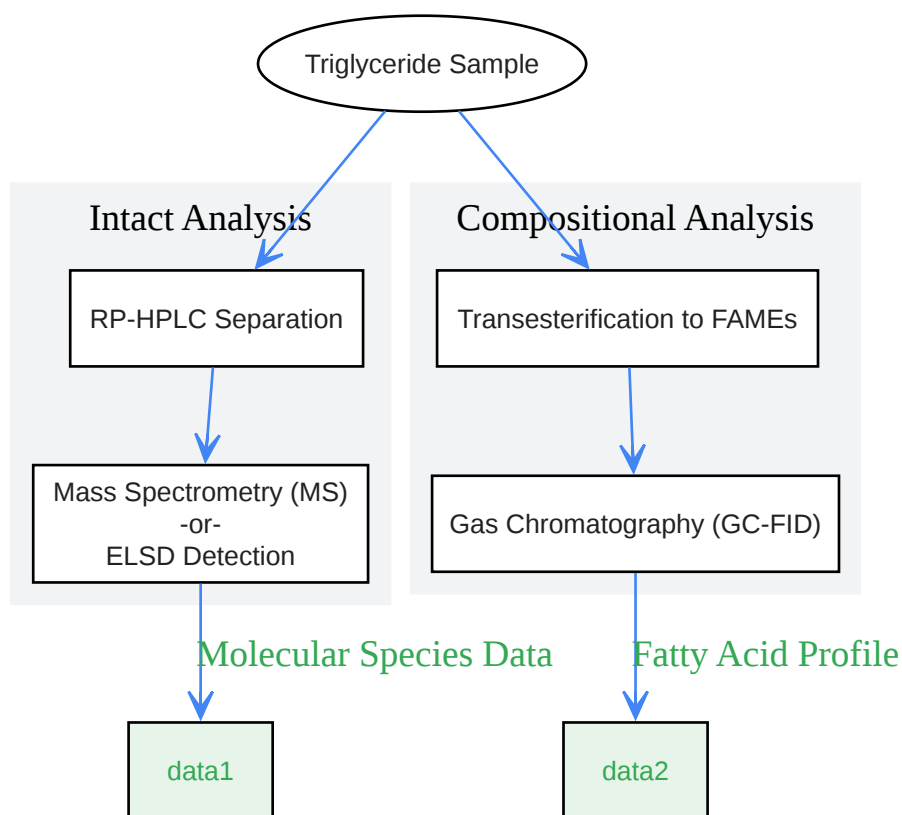
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This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and relevant experimental protocols for the triglyceride 1,2-distearoyl-3-linoleoyl-glycerol. This molecule is a triacylglycerol containing two stearic acid moieties at the sn-1 and sn-2 positions and a linoleic acid moiety at the sn-3 position of the glycerol backbone. This document is intended for researchers, scientists, and professionals in the fields of lipid biochemistry and drug development.

## Chemical Structure

1,2-Distearoyl-3-linoleoyl-glycerol is composed of a central glycerol molecule esterified with two saturated stearic acid chains and one polyunsaturated linoleic acid chain. The specific positioning of these fatty acids on the glycerol backbone defines its chemical properties and biological significance.





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